

An In-depth Technical Examination of 4-Hydroxy-6-methylcoumarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Hydroxy-6-methylcoumarin**

Cat. No.: **B576822**

[Get Quote](#)

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides a concise technical summary of **4-Hydroxy-6-methylcoumarin**, a fluorescent compound with applications in biochemical assays and pharmaceutical research.

Physicochemical Data

The core quantitative data for **4-Hydroxy-6-methylcoumarin** has been compiled and is presented in the table below for straightforward reference and comparison.

Parameter	Value	Reference
Molecular Formula	$C_{10}H_8O_3$	[1] [2] [3]
Molecular Weight	176.17 g/mol	[1] [2] [3]

Structural and Identification Data

To facilitate a comprehensive understanding, the following diagram illustrates the relationship between the compound's common name, its empirical formula, and its corresponding molecular weight.



[Click to download full resolution via product page](#)

Fig. 1: Relationship between Compound Name, Formula, and Molecular Weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxy-6-methylcoumarin | C10H8O3 | CID 54686349 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Examination of 4-Hydroxy-6-methylcoumarin]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b576822#4-hydroxy-6-methylcoumarin-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com